

# Phase diagram of the iron-nickel 42% system

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## Compound of Interest

Compound Name: NI-42

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An In-depth Technical Guide to the Iron-Nickel 42% System (Alloy 42)

## Introduction

The iron-nickel (Fe-Ni) alloy system is of significant interest in materials science and engineering. Alloys within this system exhibit a range of unique magnetic, thermal, and mechanical properties. This guide focuses specifically on the Fe-42Ni alloy, commercially known as Alloy 42 (UNS K94100), which consists of approximately 42% nickel and 58% iron.[1][2] Alloy 42 is a controlled-expansion alloy renowned for its low and relatively constant coefficient of thermal expansion (CTE) over a specific temperature range, making it invaluable for applications requiring a precise thermal expansion match with ceramics, glasses, and silicon.[1][3][4]

This document serves as a technical resource for researchers, scientists, and professionals in fields such as materials science and engineering. While its primary applications are in electronics and precision instruments, the material's stability is relevant for the construction of scientific apparatus used in various research settings, including drug development laboratories.

## Phase Characteristics of the Fe-42Ni System

The Fe-Ni phase diagram reveals the equilibrium phases present at different temperatures and compositions. For an alloy with 42% nickel, the microstructure is relatively straightforward compared to other compositions in the system.

At all temperatures below its melting point, the stable phase for the Fe-42Ni alloy is the austenite ( $\gamma$ ) phase.[5][6] This phase is a face-centered cubic (FCC) solid solution of nickel in

iron.[5][6] Unlike iron-nickel alloys with lower nickel content, Alloy 42 does not undergo the typical allotropic transformation from austenite ( $\gamma$ ) to ferrite ( $\alpha$ ), a body-centered cubic (BCC) structure, upon cooling to room temperature.[5] This phase stability contributes to its predictable thermal and mechanical behavior.

The primary phase transition of interest, aside from melting, is a magnetic one: the Curie transition.

## Physicochemical and Mechanical Properties

The properties of Alloy 42 are intrinsically linked to its stable austenitic structure. Quantitative data for the alloy, typically in its annealed state, are summarized below.

### Physical Properties

Alloy 42's most defining characteristic is its low coefficient of thermal expansion, which is closely matched to that of silicon, alumina, and beryllia ceramics.[1]

| Property                                    | Value                        |
|---|------------------------------|
| Melting Point                               | 1425 °C[7]                   |
| Curie Point                                 | 375 °C[7]                    |
| Density (at 20°C)                           | 8.2 g/cm <sup>3</sup> [7]    |
| Coefficient of Thermal Expansion (30-300°C) | 4.2 x 10 <sup>-6</sup> /K[7] |
| Thermal Conductivity (at 20°C)              | 14.7 W/m·K[7]                |

Table 1: Physical Properties of Alloy 42

### Mechanical Properties

The mechanical properties of Alloy 42 make it suitable for forming and fabrication into components like semiconductor lead frames.[4][7]

| Property                   | Value               |
|----------------------------|---------------------|
| Ultimate Tensile Strength  | 490 - 500 MPa[1][4] |
| 0.2% Offset Yield Strength | 250 - 300 MPa[1][4] |
| Elongation                 | 30 - 43 %[1][4]     |
| Hardness                   | ~140 HB[1]          |

Table 2: Typical Mechanical Properties of Annealed Alloy 42

## Experimental Characterization Protocols

Determining the phase characteristics and properties of Fe-42Ni alloy involves several standard materials characterization techniques.

### X-Ray Diffraction (XRD) for Phase Identification

XRD is used to confirm the crystal structure of the material.

Methodology:

- **Sample Preparation:** A small, representative sample of Alloy 42 is sectioned. The surface for analysis is ground flat and polished to a mirror finish to remove any surface deformation and ensure a clear diffraction signal.
- **Instrument Setup:** The sample is mounted in a powder X-ray diffractometer. The instrument is configured with a specific X-ray source (e.g., Cu K $\alpha$  radiation).
- **Data Acquisition:** The sample is irradiated with the X-ray beam as it is rotated through a range of angles ( $2\theta$ ), and the intensity of the diffracted X-rays is recorded by a detector.
- **Phase Analysis:** The resulting diffraction pattern, a plot of intensity versus  $2\theta$  angle, is analyzed. The peak positions are compared to standard diffraction patterns from the Joint Committee on Powder Diffraction Standards (JCPDS) database. For Alloy 42, the pattern will correspond to the face-centered cubic (FCC) structure of austenite.[8][9] The absence of peaks corresponding to a body-centered cubic (BCC) phase confirms the lack of ferrite.[8]

## Differential Scanning Calorimetry (DSC) for Thermal Transitions

DSC is employed to identify the temperatures at which thermal transitions occur, such as the Curie point and melting.<sup>[10]</sup>

Methodology:

- **Sample Preparation:** A small, clean sample of the alloy (typically 10-150 mg) is weighed accurately and placed into a DSC crucible (e.g., aluminum or platinum).<sup>[11]</sup> An empty, identical crucible is used as a reference.
- **Thermal Program:** The sample and reference crucibles are placed in the DSC furnace. A specific thermal program is initiated, typically involving heating the sample at a constant rate (e.g., 10 °C/min) over a wide temperature range that encompasses the expected transitions.<sup>[11]</sup>
- **Data Acquisition:** The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature throughout the program.
- **Data Analysis:** The resulting DSC curve plots heat flow versus temperature. A sharp endothermic peak indicates melting.<sup>[12]</sup> A more subtle change in the baseline of the curve, often appearing as a second-order transition, indicates the Curie temperature, where the material transitions from ferromagnetic to paramagnetic.<sup>[10][11]</sup>

## Metallography for Microstructure Visualization

Metallography is used to visually inspect the microstructure of the alloy, including grain size and phase distribution.<sup>[5][6]</sup>

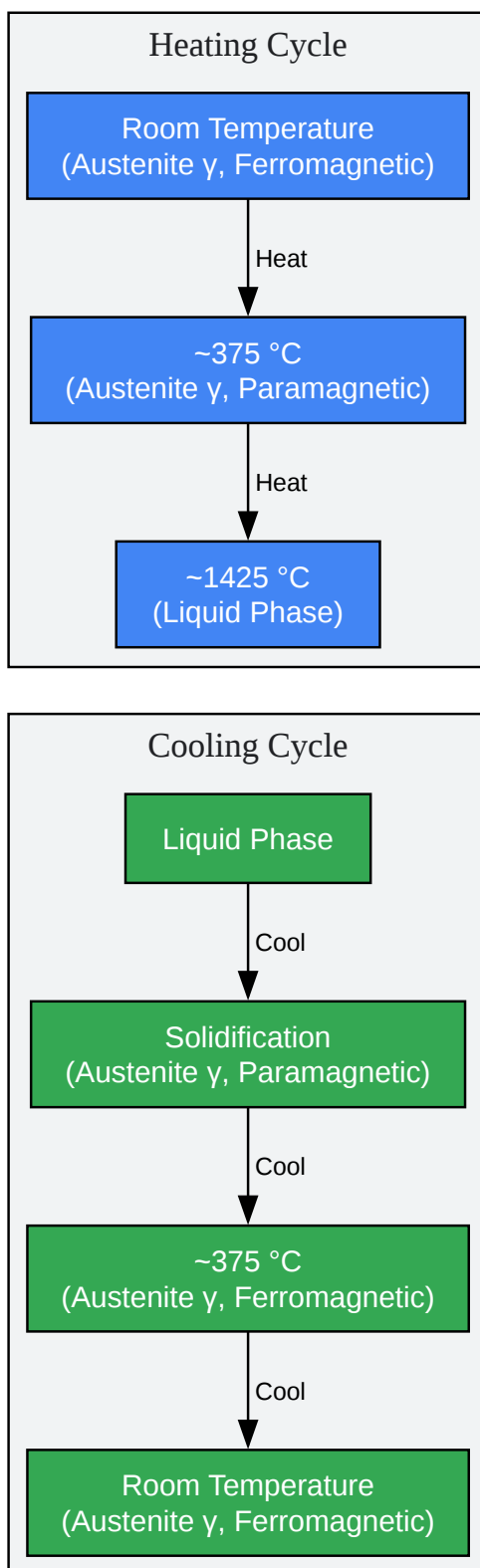
Methodology:

- **Sample Preparation:** The alloy sample is sectioned, mounted in a polymer resin, and then subjected to a series of grinding and polishing steps using progressively finer abrasive media to achieve a scratch-free, mirror-like surface.<sup>[6][13]</sup>

- Etching: The polished surface is chemically etched to reveal microstructural features. A common etchant for Fe-Ni alloys is Glyceregia (a mixture of hydrochloric acid, nitric acid, and glycerol).[6] The etchant preferentially attacks grain boundaries, making them visible under a microscope.
- Microscopic Examination: The etched sample is examined using a light optical microscope or a scanning electron microscope (SEM). The analysis reveals the grain structure of the austenitic matrix. For superalloys, this technique can also reveal secondary phases or precipitates, though in basic Alloy 42, the structure is typically a single-phase solid solution.  
[5]

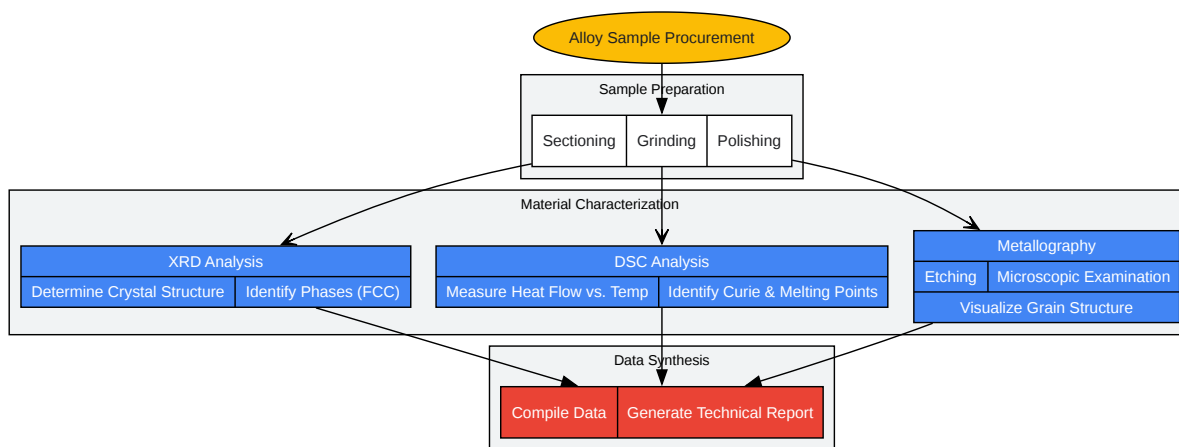
## Visualized Workflows and Relationships

The following diagrams illustrate key logical and experimental flows related to the Fe-42Ni system.



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Caption: Phase and magnetic state transitions for Fe-42Ni alloy during thermal cycling.



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Caption: Standard experimental workflow for the characterization of Fe-42Ni alloy.

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